

Personal protective equipment for handling Indole-3-amidoxime

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Compound of Interest

Compound Name: Indole-3-amidoxime

Cat. No.: B124586

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Essential Safety and Handling Guide for Indole-3-amidoxime

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Indole-3-amidoxime**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risks.

Indole-3-amidoxime is a synthetic intermediate used in pharmaceutical synthesis.^{[1][2]} While comprehensive toxicological data is not readily available, it should be treated as a hazardous substance.^[1] Standard laboratory precautions and the specific guidelines outlined below are mandatory when handling this compound.

Quantitative Safety Data

The following table summarizes key safety and physical property data for **Indole-3-amidoxime** and related indole compounds. This information is essential for risk assessment and safe handling.

Parameter	Value/Information	Source
Chemical Name	Indole-3-amidoxime	N/A
CAS Number	95649-37-9	[2]
Molecular Formula	C ₉ H ₉ N ₃ O	[2]
Molecular Weight	175.19 g/mol	[3]
Appearance	Crystalline solid	[1]
Purity	≥97%	[2]
Solubility	DMSO: ~14 mg/mL DMF: ~12.5 mg/mL DMSO:PBS (1:10, pH 7.2): ~0.1 mg/mL	[1][2]
Storage	Long-term (as solid): -20°C (stable for ≥2 years) Stock Solution: -80°C (6 months), -20°C (1 month)	[1][4]
Hazard Statements	H302: Harmful if swallowed H311: Toxic in contact with skin H319: Causes serious eye irritation H400: Very toxic to aquatic life	
Precautionary Statements	P264, P270, P273, P280, P301+P312, P302+P352, P305+P351+P338, P501	

*Based on the safety data for the related compound Indole, as a precautionary measure.

Operational Plan: Handling and Use

Adherence to the following step-by-step procedures is crucial for the safe handling of **Indole-3-amidoxime** from receipt to disposal.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following PPE is mandatory when handling **Indole-3-amidoxime**:

- **Eye and Face Protection:** Wear tightly fitting chemical safety goggles and a face shield.
- **Hand Protection:** Wear two pairs of chemotherapy-grade, powder-free nitrile gloves. Change gloves immediately if contaminated, torn, or punctured.
- **Body Protection:** A disposable, solid-front laboratory gown made of a low-permeability fabric is required. Ensure cuffs are tight-fitting.
- **Respiratory Protection:** All handling of solid **Indole-3-amidoxime** and preparation of stock solutions must be conducted inside a certified chemical fume hood to prevent inhalation of dust or aerosols.

Engineering Controls

- **Ventilation:** A properly functioning chemical fume hood is essential for all weighing and solution preparation activities.
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.

Spill and Emergency Procedures

- **Minor Spills:** In case of a small spill, decontaminate the area with an appropriate solvent and absorb the material with an inert absorbent. Place the waste in a sealed, labeled container for disposal.
- **Major Spills:** Evacuate the area and contact your institution's environmental health and safety (EHS) office immediately.
- **First Aid:**
 - **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.^[5] Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.^[5]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol provides a step-by-step method for the safe preparation of a stock solution of **Indole-3-amidoxime**.

Materials:

- **Indole-3-amidoxime** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Appropriate glassware (e.g., volumetric flask)
- Micropipettes
- Vortex mixer

Procedure:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is operational.
- Weighing: Tare a clean weighing vessel on the analytical balance inside the fume hood. Carefully weigh the desired amount of **Indole-3-amidoxime** (e.g., 1.752 mg for 1 mL of a 10

mM solution).

- Solubilization: Add the weighed **Indole-3-amidoxime** to a labeled volumetric flask. Using a calibrated micropipette, add the calculated volume of DMSO to the flask.
- Mixing: Cap the flask securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be required to facilitate dissolution.
- Storage: Aliquot the stock solution into smaller, clearly labeled cryovials for storage at -20°C or -80°C to avoid repeated freeze-thaw cycles.^[4]

Disposal Plan

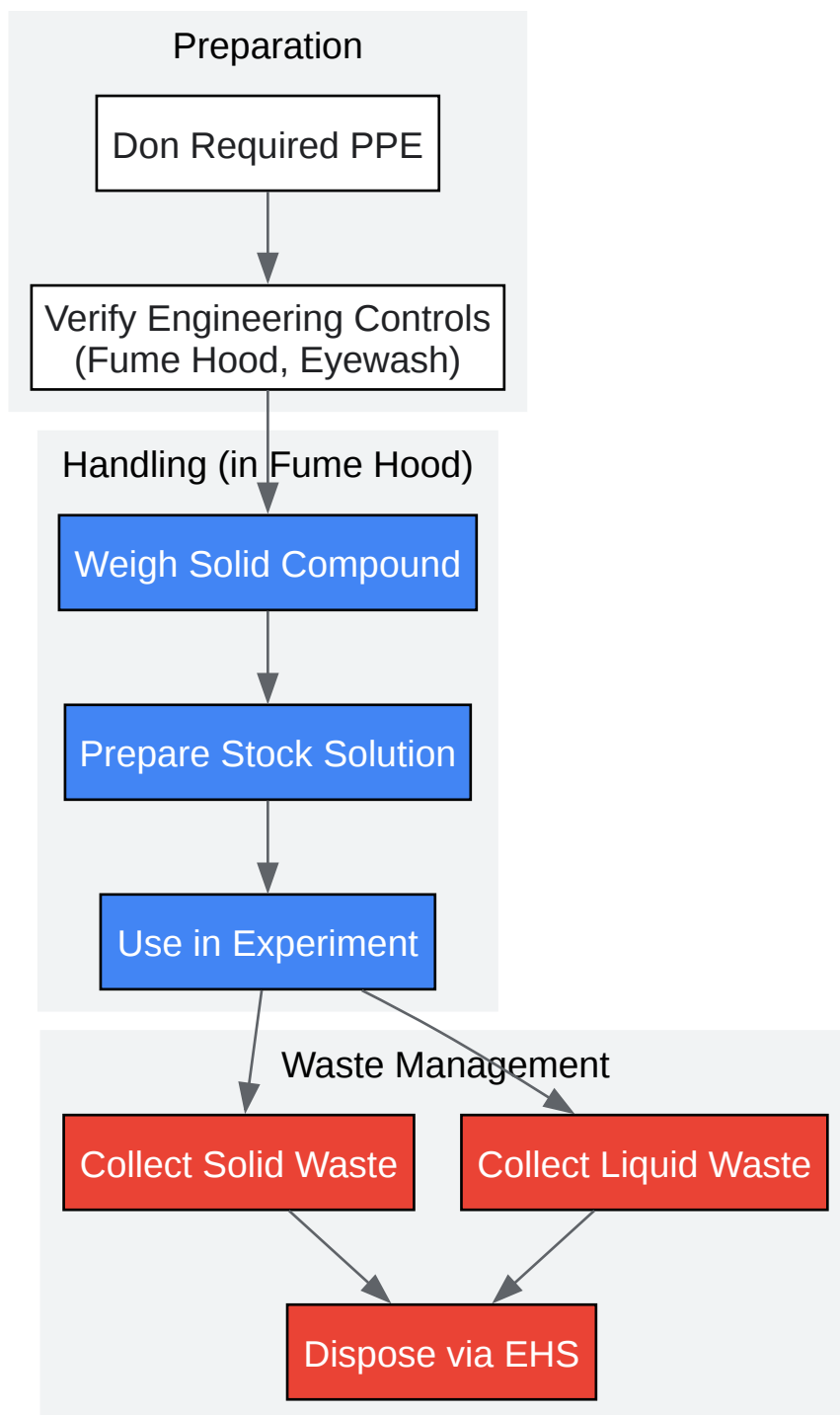
All waste materials contaminated with **Indole-3-amidoxime** must be disposed of as hazardous chemical waste.

- Solid Waste: Contaminated gloves, weighing paper, and other disposable materials should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused or contaminated solutions should be collected in a labeled, sealed hazardous waste container.
- Disposal: Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste. Contact your EHS office for specific guidance.

Workflow Visualization

The following diagram illustrates the logical flow for the safe handling and disposal of **Indole-3-amidoxime**.

Safe Handling and Disposal Workflow for Indole-3-amidoxime



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Caption: Workflow for **Indole-3-amidoxime** handling.

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References

- 1. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 2. caymanchem.com [caymanchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
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